

4-Chloro-6-hydrazinopyrimidine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Chloro-6-hydrazinopyrimidine

Cat. No.: B184063

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Chloro-6-hydrazinopyrimidine** (CAS No: 5767-35-1). The information herein is intended to equip laboratory personnel with the knowledge necessary to handle this chemical compound safely, minimizing exposure risks and ensuring a secure research environment.

Hazard Identification and Classification

While specific GHS classification data is limited, the primary hazards associated with **4-Chloro-6-hydrazinopyrimidine** and similar pyrimidine derivatives include potential skin irritation, serious eye irritation, and respiratory irritation. It is crucial to handle this compound with the assumption that it is hazardous upon ingestion, inhalation, or skin contact.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is a prerequisite for safe handling.

Property	Value	Reference
Molecular Formula	C4H5ClN4	[1]
Molecular Weight	144.56 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	164-165 °C	[1][2]
Boiling Point	254.8±50.0 °C (Predicted)	[1]
Density	1.63±0.1 g/cm3 (Predicted)	[1]
pKa	7.29±0.70 (Predicted)	[1]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C	[1]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is mandatory.

Engineering Controls

- Ventilation: Always handle **4-Chloro-6-hydrazinopyrimidine** in a well-ventilated area.[2][3] A chemical fume hood is the recommended engineering control to prevent the inhalation of dust and vapors.[4][5]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[4]

Personal Protective Equipment (PPE)

PPE Type	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3][6]	Protects against splashes and dust particles.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile) inspected before use.[3][7] Fire/flamm resistant and impervious lab coat.[3][6]	Prevents skin contact and absorption.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[4] A full-face respirator may be necessary in such cases.[3][6]	Protects against inhalation of harmful dust or aerosols.
Footwear	Closed-toe shoes.[7]	Protects feet from spills.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical for maintaining a safe laboratory environment.

Handling

- Avoid contact with skin and eyes.[2][3]
- Avoid the formation of dust and aerosols.[2][3]
- Use non-sparking tools to prevent ignition.[2][3]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.[7]

Storage

- Store in a tightly closed container.[2][3]
- Keep in a dry, cool, and well-ventilated place.[2][3]
- Store away from incompatible materials, such as strong oxidizing agents.[4]
- Keep away from foodstuff containers.[2][3]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][6] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3][6]
Skin Contact	Immediately remove contaminated clothing.[3][6] Wash the affected area with soap and plenty of water.[3][6] Seek medical attention if irritation persists.[8]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][6] Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][6]
Ingestion	Do NOT induce vomiting.[3][6] Rinse mouth with water.[3][6] Never give anything by mouth to an unconscious person.[3][6] Call a physician or poison control center immediately.[3][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3][6]
- Specific Hazards: Hazardous combustion products may include carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4][6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[3][6] Avoid dust formation and contact with the substance.[6] Ensure adequate ventilation.[3][6]
- Environmental Precautions: Prevent the chemical from entering drains or surface water.[3]
- Containment and Cleanup: Use spark-proof tools and explosion-proof equipment.[3] Sweep up the spilled material and place it in a suitable, closed container for disposal.[3][4]

Toxicity and Ecological Information

Detailed toxicological and ecological data for **4-Chloro-6-hydrazinopyrimidine** is largely unavailable in the provided search results. Most safety data sheets indicate "no data available" for acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and environmental fate.[6]

Toxicity/Ecological Parameter	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	May cause skin irritation
Serious Eye Damage/Irritation	May cause serious eye irritation
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available
Toxicity to Fish, Daphnia, Algae	No data available[6]
Persistence and Degradability	No data available[6]
Bioaccumulative Potential	No data available[6]
Mobility in Soil	No data available[6]

Disposal Considerations

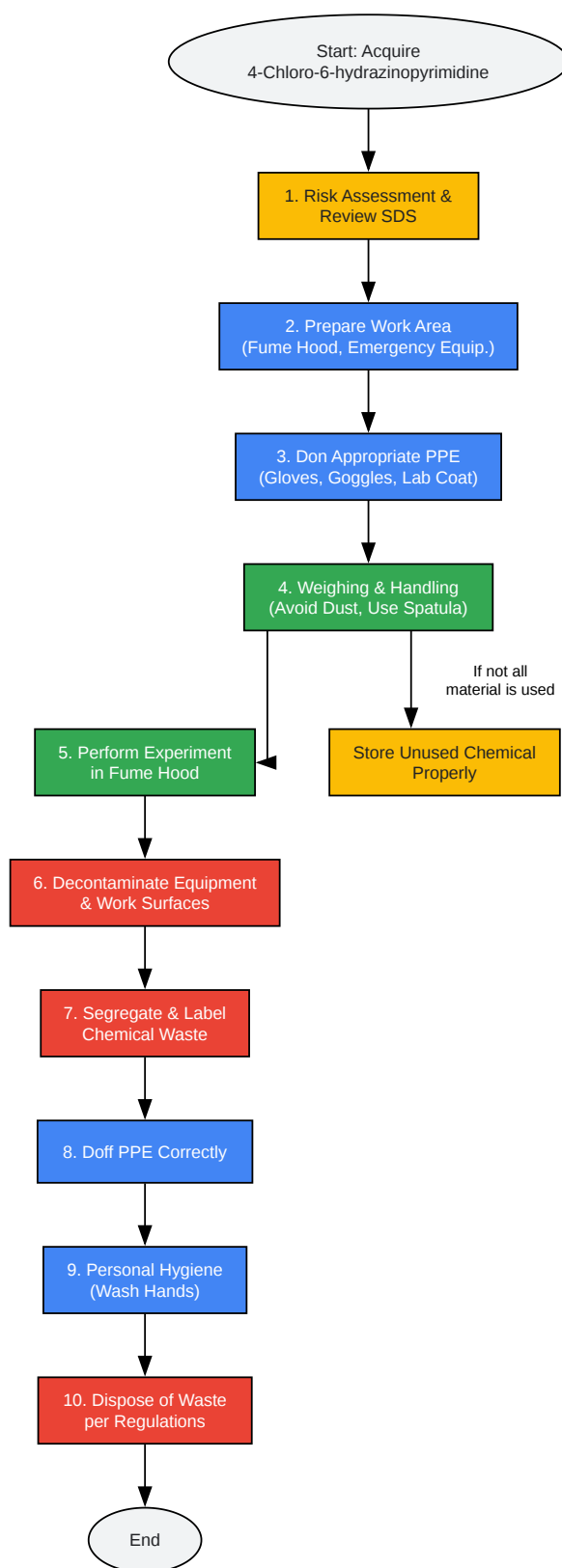
Dispose of **4-Chloro-6-hydrazinopyrimidine** and its containers in accordance with local, regional, and national regulations. The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[6] Do not allow the product to enter drains or sewer systems.[6]

Transport Information

According to the available safety data sheets, **4-Chloro-6-hydrazinopyrimidine** is not classified as a dangerous good for transport (ADR/RID, IMDG, IATA).[6]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Chloro-6-hydrazinopyrimidine**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **4-Chloro-6-hydrazinopyrimidine**.

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